

In-Depth Technical Guide: Benzamil Hydrochloride Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzamil*

Cat. No.: *B1198395*

[Get Quote](#)

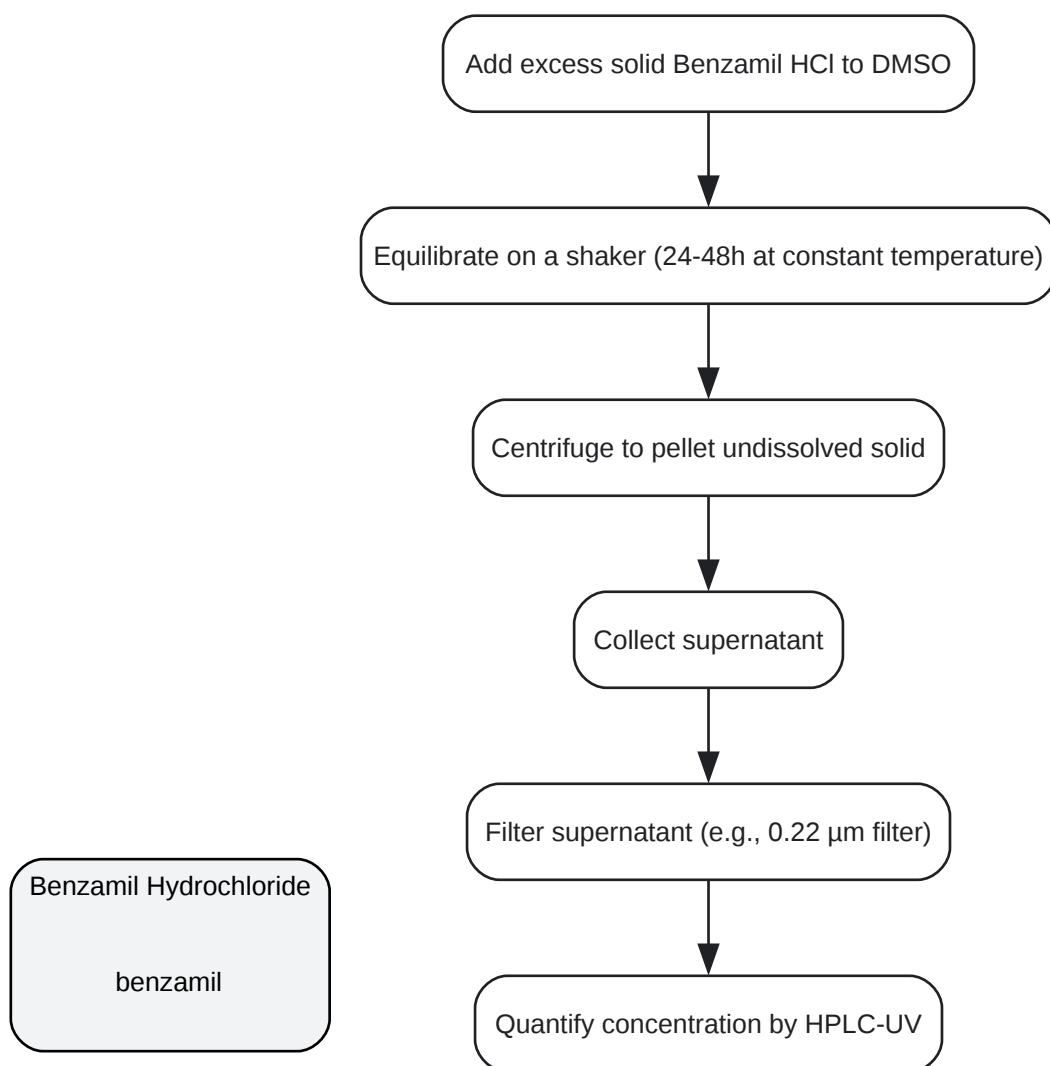
For Researchers, Scientists, and Drug Development Professionals

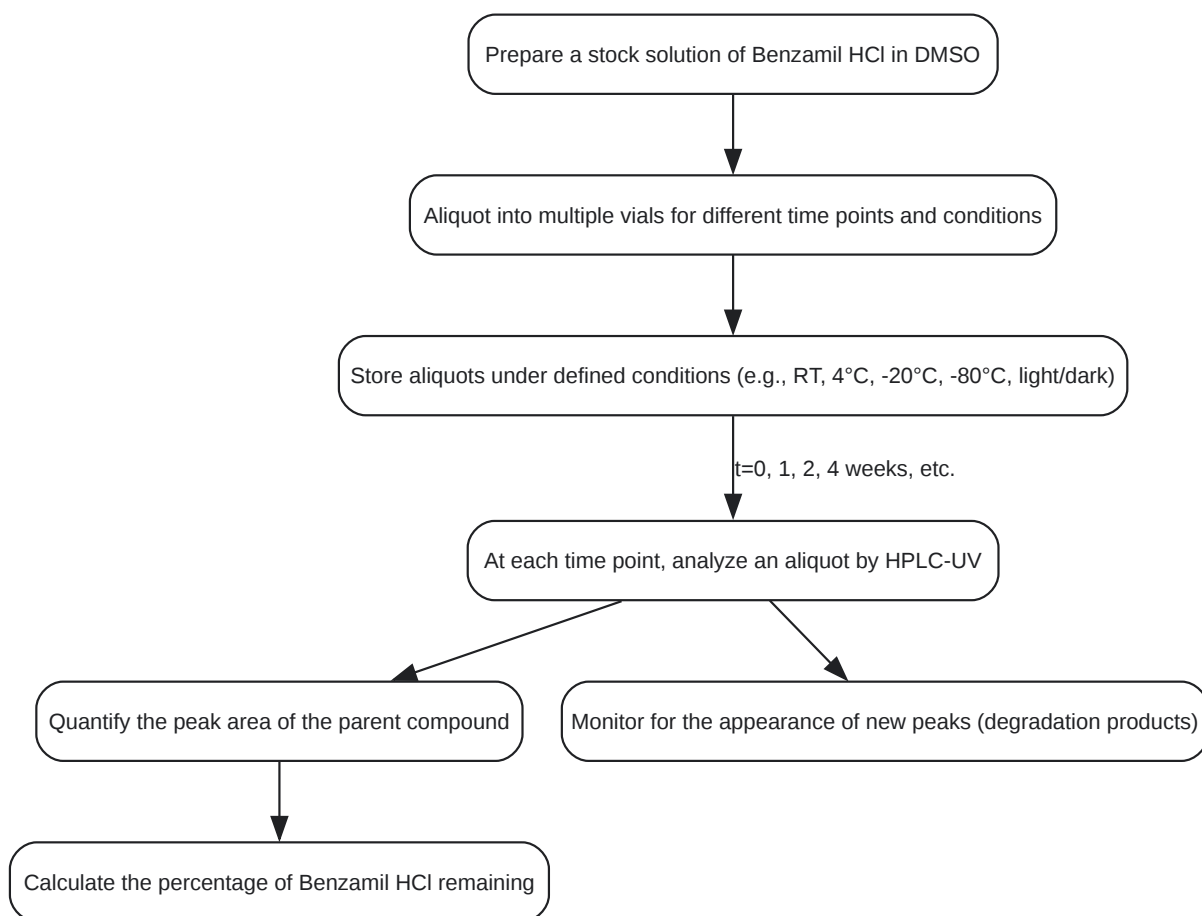
This technical guide provides a comprehensive overview of the solubility and stability of **benzamil** hydrochloride in dimethyl sulfoxide (DMSO), a common solvent used in drug discovery and development. This document summarizes available quantitative data, outlines detailed experimental protocols for in-house assessment, and illustrates the key signaling pathways affected by this potent ion channel inhibitor.

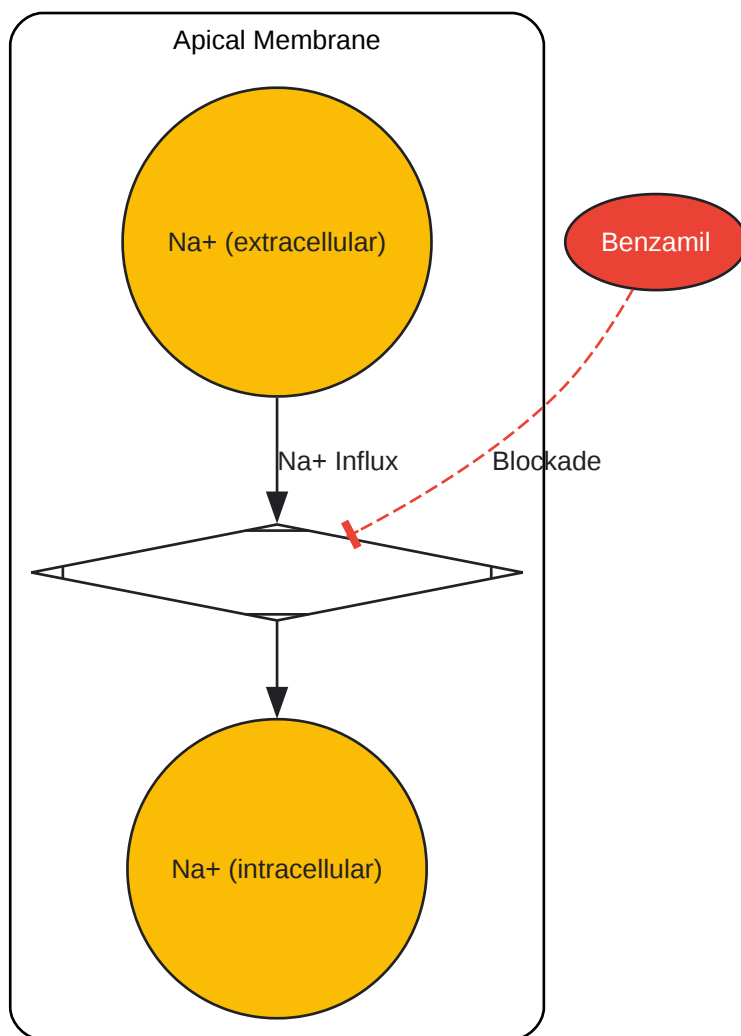
Benzamil Hydrochloride: A Profile

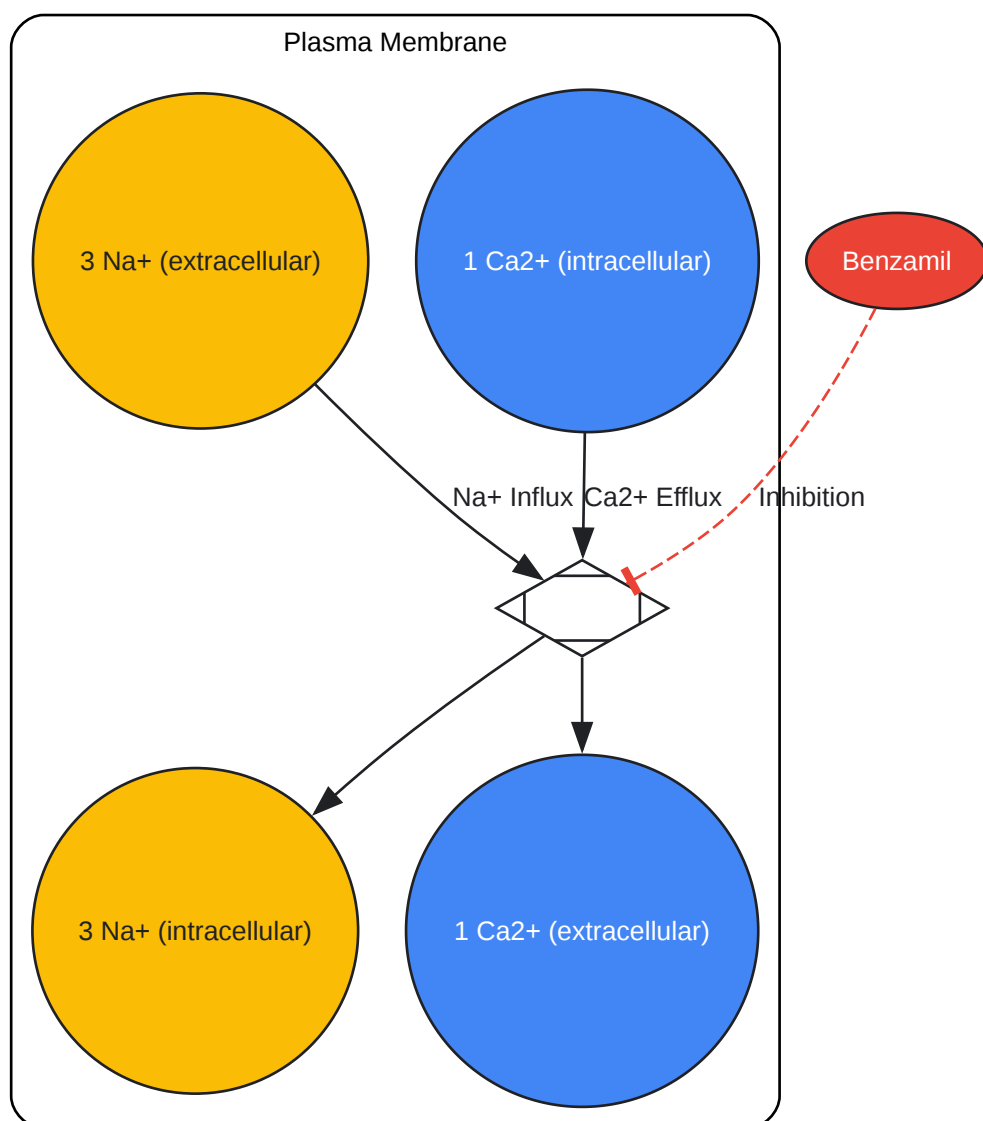
Benzamil hydrochloride is a potent analog of amiloride, known for its inhibitory effects on the epithelial sodium channel (ENaC) and the sodium-calcium exchanger (NCX).^{[1][2]} Its ability to modulate ion flux across cell membranes makes it a valuable tool in physiological research and a potential therapeutic agent.

Chemical Structure:









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]

- 2. Effects of amiloride, benzamil, and alterations in extracellular Na⁺ on the rat afferent arteriole and its myogenic response - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Benzamil Hydrochloride Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198395#benzamil-hydrochloride-solubility-and-stability-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com